

2-(4-Fluorophenoxy)ethanamine synthesis pathway for research purposes

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Compound of Interest

Compound Name: 2-(4-Fluorophenoxy)ethanamine

Cat. No.: B1351421

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An in-depth technical guide on the synthesis of **2-(4-Fluorophenoxy)ethanamine** for research and drug development professionals. This document outlines two primary synthetic pathways, providing detailed experimental protocols, quantitative data, and process visualizations.

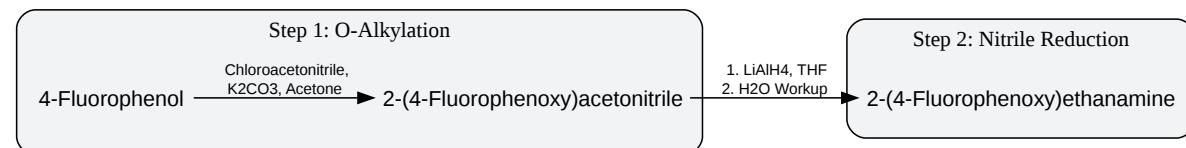
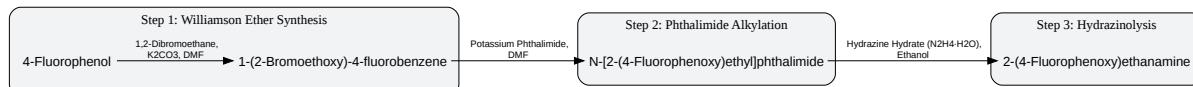
Introduction

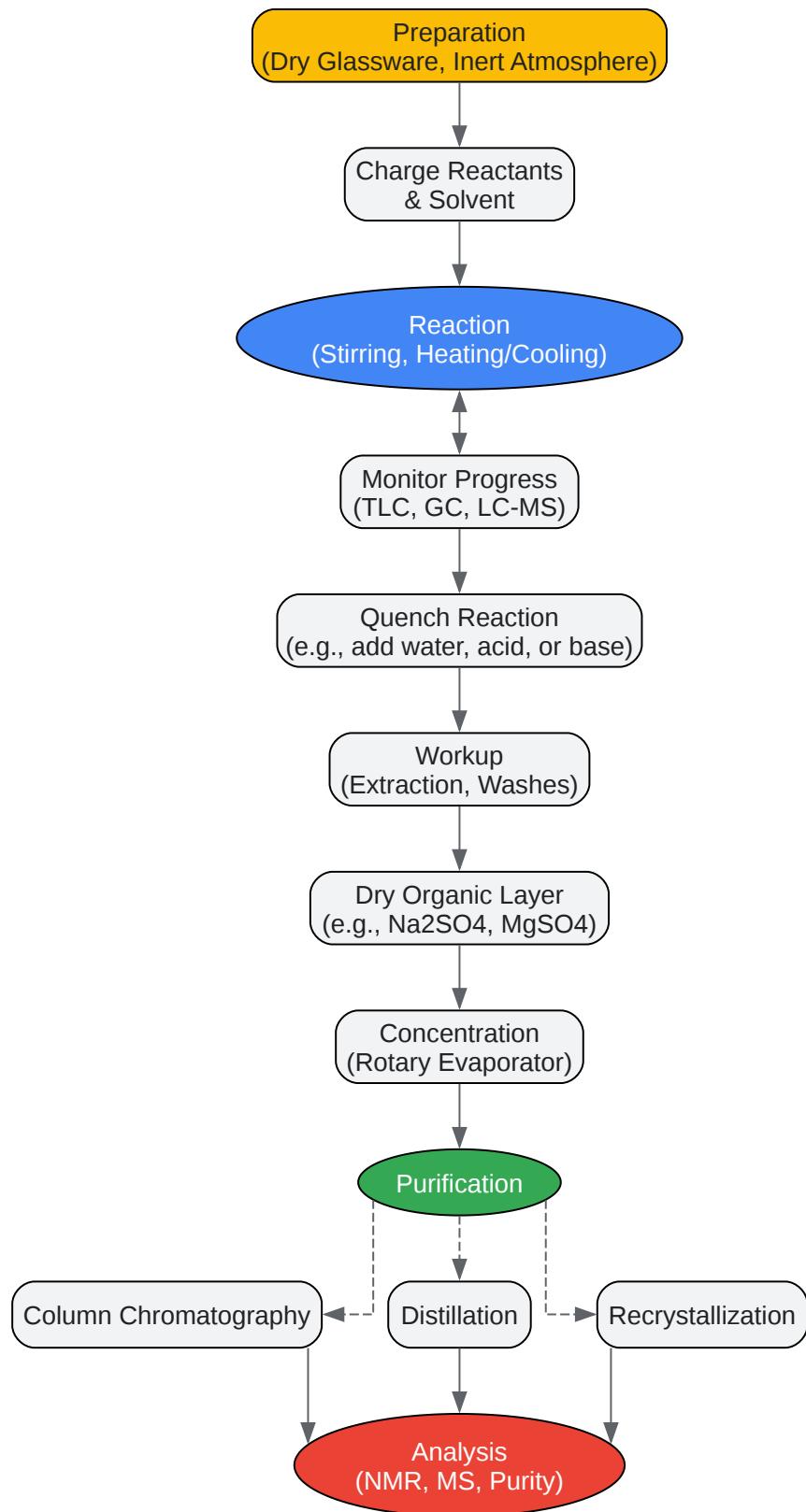
2-(4-Fluorophenoxy)ethanamine is a key building block in medicinal chemistry and drug discovery. The presence of the fluorophenoxy moiety can enhance metabolic stability and binding affinity to biological targets, making it a valuable scaffold in the development of novel therapeutic agents. Derivatives have been investigated for a range of biological activities, including potential applications as serotonin-selective reuptake inhibitors (SSRIs). This guide details two robust and well-established synthesis pathways for this compound: the Gabriel Synthesis and the Nitrile Reduction pathway.

Pathway 1: Gabriel Synthesis

The Gabriel synthesis is a classic and reliable method for preparing primary amines, effectively preventing the over-alkylation that can occur with other methods.^{[1][2]} This pathway involves three main stages: the formation of a phenoxy-ether intermediate, reaction with potassium phthalimide, and subsequent deprotection to yield the final amine.

Overall Reaction Scheme



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References

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- 2. 19.3. Reductions using NaBH4, LiAlH4 | Organic Chemistry II [courses.lumenlearning.com]
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